

# 5-Bromo-2-iodotoluene safety data sheet and handling precautions

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## Compound of Interest

Compound Name: 5-Bromo-2-iodotoluene

Cat. No.: B045939

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## Technical Guide: Safe Handling and Use of 5-Bromo-2-iodotoluene

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data, handling precautions, and representative experimental use of **5-Bromo-2-iodotoluene** (CAS No. 116632-39-4). The information is intended to ensure the safe and effective use of this compound in a laboratory setting.

## Chemical and Physical Properties

**5-Bromo-2-iodotoluene** is a dihalogenated derivative of toluene, often appearing as a white to off-white crystalline solid or a clear, slightly yellow to light red-pink liquid.<sup>[1]</sup> It is sparingly soluble in water and is sensitive to light.<sup>[1]</sup>

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>6</sub> BrI	[2]
Molecular Weight	296.93 g/mol	[2]
Boiling Point	263 °C (lit.)	[3]
Density	2.08 g/mL at 25 °C (lit.)	[3]
Refractive Index	n <sub>20/D</sub> 1.65 (lit.)	[3]
Flash Point	110 °C (230 °F) - closed cup	[1]
Storage Temperature	Room temperature, in a cool, dark, and dry place	[4]

## Safety and Hazard Information

**5-Bromo-2-iodotoluene** is considered a hazardous substance and should be handled with appropriate care. The primary hazards are skin, eye, and respiratory tract irritation.[2][5]

## GHS Classification and Hazard Statements

GHS Classification	Hazard Code	Hazard Statement
Skin Irritation	H315	Causes skin irritation
Eye Irritation	H319	Causes serious eye irritation
Specific target organ toxicity — single exposure (Respiratory tract irritation)	H335	May cause respiratory irritation

Source:[2]

## Precautionary Statements

Safe handling of **5-Bromo-2-iodotoluene** requires adherence to the following precautionary measures:

Code	Precautionary Statement
P261	Avoid breathing dust/fume/gas/mist/vapours/spray.[2]
P264	Wash skin thoroughly after handling.[6]
P271	Use only outdoors or in a well-ventilated area.[2]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[2]
P302 + P352	IF ON SKIN: Wash with plenty of water.[6]
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6]
P312	Call a POISON CENTER/doctor if you feel unwell.[6]
P332 + P313	If skin irritation occurs: Get medical advice/attention.[6]
P337 + P313	If eye irritation persists: Get medical advice/attention.[6]
P362 + P364	Take off contaminated clothing and wash it before reuse.[5]
P403 + P233	Store in a well-ventilated place. Keep container tightly closed.[6]
P405	Store locked up.[5]
P501	Dispose of contents/container to an approved waste disposal plant.[6]

## Experimental Protocols: Representative Suzuki Coupling Reaction

**5-Bromo-2-iodotoluene** is a versatile intermediate in organic synthesis, frequently utilized in cross-coupling reactions such as the Suzuki-Miyaura coupling.[3][5] The differential reactivity of the bromine and iodine substituents allows for selective functionalization. The following is a representative protocol for a Suzuki coupling reaction, based on general procedures for similar compounds.

Reaction Scheme:

Materials:

- **5-Bromo-2-iodotoluene**
- Arylboronic acid (1.1 - 1.5 equivalents)
- Palladium catalyst (e.g.,  $\text{Pd}(\text{PPh}_3)_4$ , 1-5 mol%)
- Base (e.g.,  $\text{K}_2\text{CO}_3$ ,  $\text{K}_3\text{PO}_4$ , 2-3 equivalents)
- Degassed solvent (e.g., 1,4-dioxane/water 4:1, or toluene/ethanol/water)
- Anhydrous sodium sulfate or magnesium sulfate
- Organic solvent for extraction (e.g., ethyl acetate)
- Brine solution
- Standard laboratory glassware for inert atmosphere reactions (e.g., Schlenk flask)

Procedure:

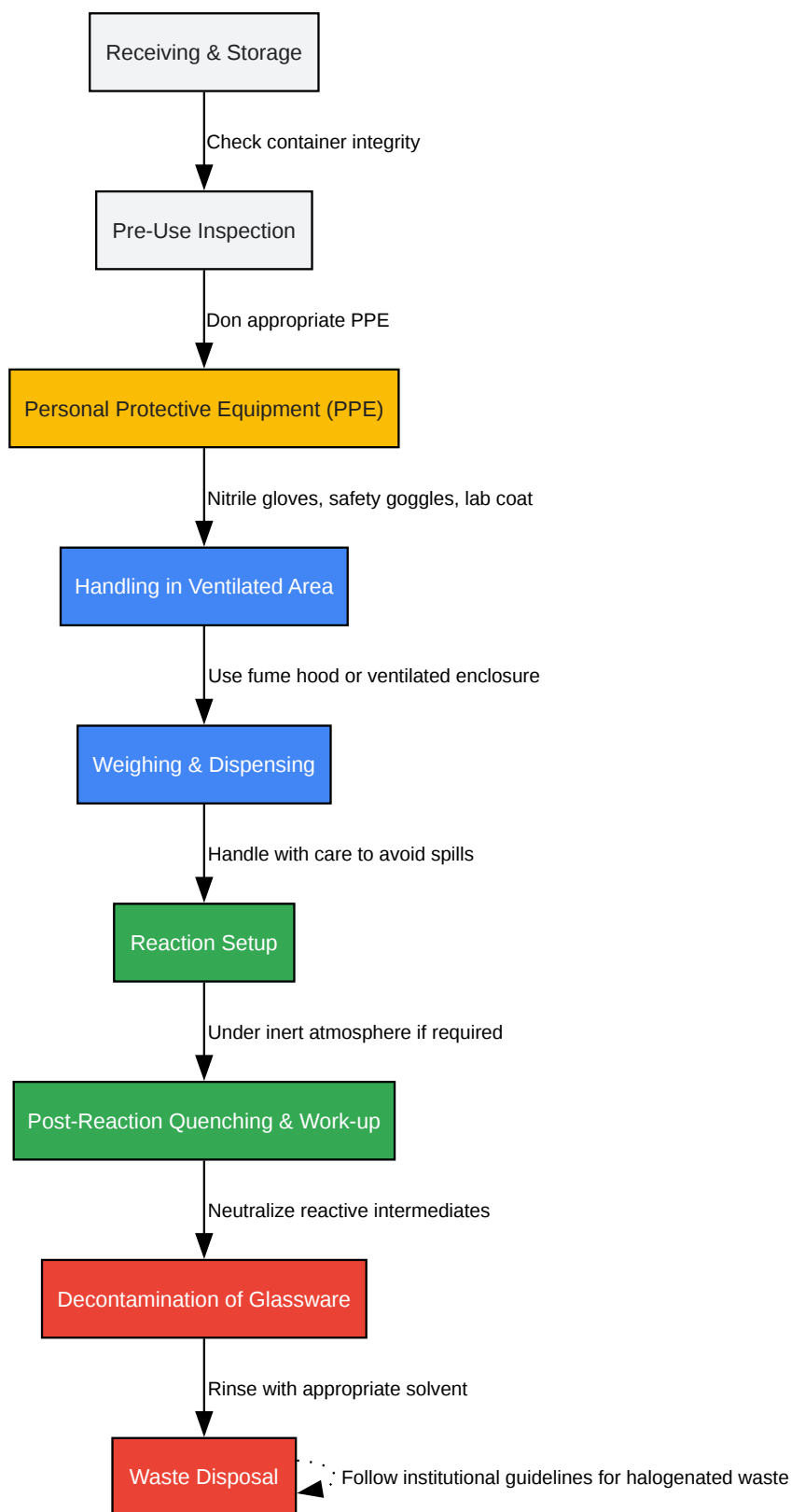
- **Preparation:** To a flame-dried Schlenk flask under an inert atmosphere (e.g., nitrogen or argon), add **5-Bromo-2-iodotoluene** (1.0 equivalent), the arylboronic acid (1.2 equivalents), and the base (2.0 equivalents).
- **Catalyst Addition:** Add the palladium catalyst (0.05 equivalents) to the flask.
- **Solvent Addition:** Add the degassed solvent system via syringe to achieve a suitable concentration (e.g., 0.1 M).

- Reaction: Heat the reaction mixture to 80-100 °C and stir vigorously.
- Monitoring: Monitor the reaction progress by a suitable technique such as Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting material is consumed.
- Work-up: Upon completion, cool the reaction mixture to room temperature. Dilute with an organic solvent such as ethyl acetate and wash with water and then brine.
- Purification: Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate in vacuo. Purify the crude product by column chromatography on silica gel.

## Visualized Workflows and Logical Relationships

### Safe Handling Workflow

The following diagram illustrates the key stages for the safe handling of **5-Bromo-2-iodotoluene** in a laboratory setting.

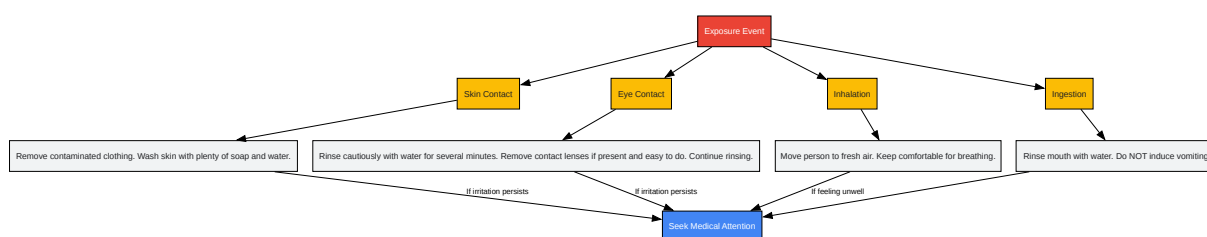


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### Safe Handling Workflow for **5-Bromo-2-iodotoluene**

## First Aid Decision Tree

In the event of accidental exposure, the following decision tree provides guidance on initial first aid measures.



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- To cite this document: BenchChem. [5-Bromo-2-iodotoluene safety data sheet and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b045939#5-bromo-2-iodotoluene-safety-data-sheet-and-handling-precautions]

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